

# solubility of cyanogen iodide in water and organic solvents

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## Compound of Interest

Compound Name: Cyanogen iodide

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## Solubility of Cyanogen Iodide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **cyanogen iodide** (ICN) in water and various organic solvents. The information is compiled to assist researchers and professionals in laboratory settings, ensuring safety and accuracy in experimental design. **Cyanogen iodide** is a highly toxic pseudohalogen that appears as white crystals and is utilized in chemical synthesis and as a preservative in taxidermy.<sup>[1]</sup> Its solubility is a critical parameter for its application and handling.

### Solubility Profile

**Cyanogen iodide** exhibits moderate solubility in water and is generally more soluble in organic solvents.<sup>[1]</sup> However, it is important to note that it reacts slowly with water, and also decomposes in the presence of acids, bases, ammonia, and alcohols, which can produce highly toxic hydrogen cyanide gas.<sup>[2][3]</sup>

### Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **cyanogen iodide** in various solvents.

Solvent	Temperature (°C)	Solubility	Notes
Water	20	3.86 g / 100 g	[4]
Water	25	3.56 g / 100 mL (3.56 x 10 <sup>4</sup> mg/L)	[3]
Ethanol	Not Specified	Very Soluble / Soluble	[3][5][6]
Ethyl Ether	Not Specified	Very Soluble / Soluble	[3][5][6]
Volatile Oils	Not Specified	Soluble	[3][7]
Chloroform	Boiling	Soluble	Used as a solvent for recrystallization.[8]
Pyridine	Not Specified	Soluble	Forms an electrolyte solution that conducts electricity.[2][9]
Dioxane	Not Specified	Soluble	Used as a solvent in reaction kinetic studies.[10]

## Experimental Protocol for Solubility Determination

A standardized method for determining the water solubility of a chemical substance is crucial for consistent and comparable results. The following protocol is based on the OECD Guideline 105 (Flask Method), which is suitable for substances with solubilities above 10<sup>-2</sup> g/L.[11]

### Principle

The flask method involves agitating an excess amount of the test substance in water at a constant temperature until equilibrium (saturation) is achieved. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

### Materials and Apparatus

- Test Substance: Purified **cyanogen iodide**.
- Solvent: Distilled or deionized water.

- Glassware: Erlenmeyer flasks with glass stoppers, volumetric flasks, pipettes.
- Equipment: Constant temperature water bath or shaker, centrifuge, analytical balance, pH meter.
- Analytical Instrumentation: Gas Chromatograph with Electron Capture Detector (GC-ECD) or titration equipment.

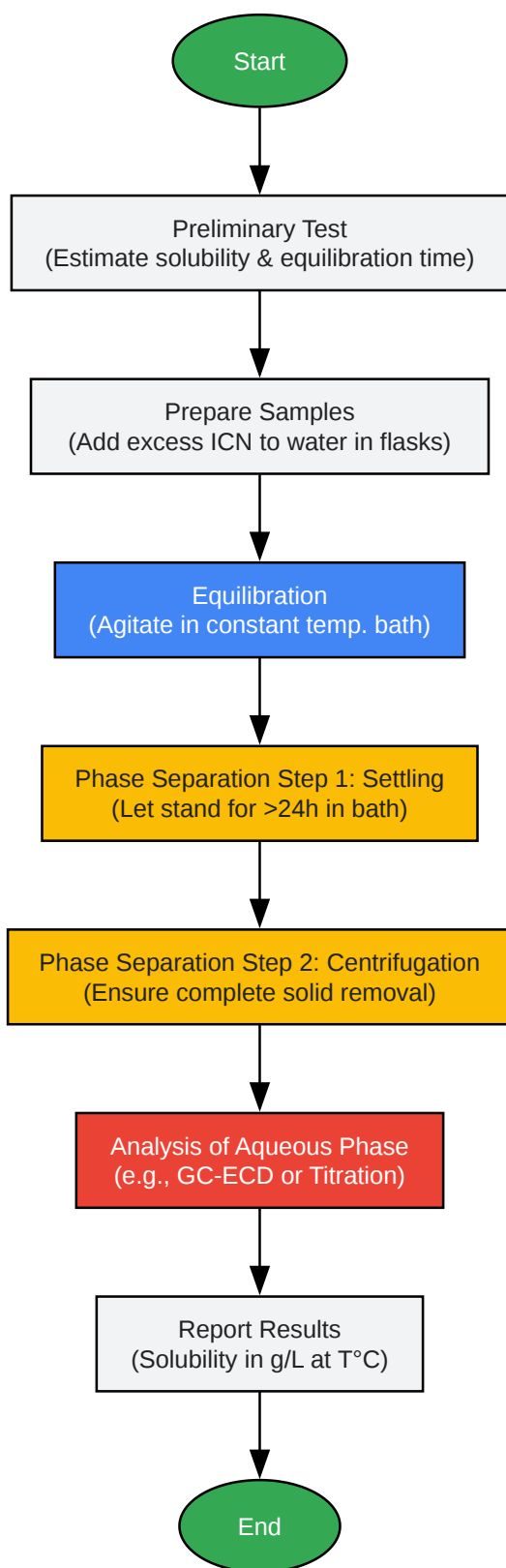
## Step-by-Step Procedure

- Preliminary Test: A preliminary test is conducted to approximate the solubility and the time required to reach equilibrium. This helps in optimizing the conditions for the main test.
- Sample Preparation: Add an excess amount of **cyanogen iodide** to several flasks containing a known volume of water. The excess solid should be clearly visible.
- Equilibration:
  - Place the sealed flasks in a constant temperature bath, preferably at  $20 \pm 0.5$  °C.[\[11\]](#)
  - Agitate the flasks for a sufficient duration determined by the preliminary test (typically 24-48 hours) to ensure equilibrium is reached. It is recommended to approach equilibrium from both oversaturation (by cooling a heated, saturated solution) and undersaturation to confirm true equilibrium.
- Phase Separation:
  - Once equilibrium is reached, cease agitation and allow the flasks to stand in the constant temperature bath for at least 24 hours to allow the undissolved solid to settle.
  - To ensure complete separation of the solid and liquid phases, centrifugation of the samples is required. The centrifuge should also be temperature-controlled.
- Sample Analysis:
  - Carefully extract an aliquot of the clear, supernatant aqueous phase for analysis.

- Determine the concentration of **cyanogen iodide** in the aliquot using a validated analytical method.
  - Gas Chromatography (GC-ECD): A sensitive method for detecting cyanogen halides in water.[6]
  - Titration: The concentration of **cyanogen iodide** can be determined by titration with a standard sodium thiosulfate solution in the presence of hydrochloric acid and a starch indicator.[10]
- Data Reporting: Express the solubility as the mass of the substance per volume or mass of the solvent (e.g., g/L or g/100g ) at the specified temperature. Report the analytical method used and the pH of the saturated solution.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a compound using the flask method.



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Workflow for Solubility Determination (Flask Method).

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## References

- 1. filab.fr [filab.fr]
- 2. Cyanogen iodide - Wikiwand [wikiwand.com]
- 3. Cyanogen iodide | CNI | CID 10478 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cyanogen iodide [chemister.ru]
- 5. 506-78-5 CAS MSDS (CYANOGEN IODIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. CYANOGEN IODIDE CAS#: 506-78-5 [m.chemicalbook.com]
- 7. Cyanogen Iodide [drugfuture.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Cyanogen iodide - Wikipedia [en.wikipedia.org]
- 10. cdnsciencepub.com [cdnsciencepub.com]
- 11. oecd.org [oecd.org]
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